

# Toxicological Profile of Oxine-copper on Non-target Organisms: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: Oxine-copper

Cat. No.: B1143693

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Oxine-copper**, a chelated compound of copper with 8-hydroxyquinoline, is a broad-spectrum fungicide and bactericide utilized in agriculture and as a material preservative.<sup>[1]</sup> While effective against target pests, its potential impact on non-target organisms is a critical aspect of its environmental risk assessment. This technical guide provides a comprehensive overview of the toxicological profile of **Oxine-copper** on a range of non-target species, detailing quantitative toxicity data, experimental methodologies, and an exploration of the underlying mechanisms of toxicity.

## Data Presentation: Quantitative Ecotoxicology of Oxine-copper

The following tables summarize the acute and chronic toxicity of **Oxine-copper** to various non-target organisms. These data are essential for understanding the potential environmental risk associated with its use.

### Table 1: Acute and Chronic Toxicity of Oxine-copper to Aquatic Organisms

Organism	Species	Test Type	Duration	Endpoint	Value (mg a.i./L)	Toxicity Classification	Reference
Fish	Oncorhynchus mykiss (Rainbow Trout)	Acute	96 hours	LC50	0.00894	Very Highly Toxic	[2]
Oncorhynchus mykiss (Rainbow Trout)	Chronic (Early Life Stage)	60 days	NOEC	0.00169	-	[2]	
Lepomis macrochirus (Bluegill Sunfish)	Acute	96 hours	LC50	>0.24	Slightly Toxic	[1]	
Oncorhynchus kisutch (Coho Salmon)	Acute	96 hours	LC50	0.0139	Very Highly Toxic	[2]	
Pimephales promelas (Fathead Minnow)	Chronic (Life-Cycle)	-	NOEC	-	-	[3]	
Danio rerio (Zebrafish)	Acute (Embryo-larval)	96 hours	EC50	0.804	Toxic	[4]	

Invertebrates	Daphnia magna (Water Flea)	Acute	48 hours	EC50	0.177	Highly Toxic	[5]
Daphnia magna (Water Flea)	Chronic	21 days	NOEC	0.0064	-	[5]	
Daphnia magna (Water Flea)	Acute	48 hours	LC50	0.04	Highly Toxic	[6]	
Algae	Pseudokirchneriella subcapitata	Acute	72 hours	EC50	0.046	Very Highly Toxic	[1]
Skeletonema costatum	Acute	-	EC50	0.0022	Very Highly Toxic	[3]	
Cyanobacteria	-	-	EC50	0.0315	Very Highly Toxic	[3]	

**Table 2: Toxicity of Oxine-copper to Terrestrial Organisms**

Organism	Species	Test Type	Duration	Endpoint	Value	Toxicity Classification	Reference
Birds	Colinus virginianus (Bobwhite Quail)	Acute Oral	-	LD50	>2619 mg/kg	Slightly Toxic	[1]
	Colinus virginianus (Bobwhite Quail)	Dietary	8 days	LC50	3428 ppm	Slightly Toxic	[7]
Earthworms	Eisenia fetida	Acute	14 days	LC50	>100 mg a.i./kg dry soil	-	[6]

## Experimental Protocols

The ecotoxicological data presented above are typically generated following standardized protocols, such as those developed by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure data quality and comparability across different studies and laboratories. Below are detailed methodologies for key experiments cited.

### Fish Acute Toxicity Test (Following OECD Guideline 203)

This test is designed to determine the median lethal concentration (LC50) of a substance in fish over a 96-hour exposure period.

- **Test Organism:** A recommended species such as Rainbow Trout (*Oncorhynchus mykiss*) or Zebrafish (*Danio rerio*) is used.
- **Test Conditions:** Fish are acclimated to laboratory conditions. The test is conducted in a static, semi-static, or flow-through system. Water quality parameters such as temperature, pH, and dissolved oxygen are monitored and maintained within a narrow range.

- Procedure: A range of at least five concentrations of **Oxine-copper**, prepared in a geometric series, and a control group are used. A specified number of fish are introduced into each test chamber.
- Observations: Mortalities and any abnormal behavioral or physiological responses are recorded at 24, 48, 72, and 96 hours.
- Data Analysis: The LC50, the concentration estimated to be lethal to 50% of the test organisms, is calculated using appropriate statistical methods.

## Daphnia sp. Acute Immobilisation Test (Following OECD Guideline 202)

This test assesses the acute toxicity of a substance to *Daphnia magna* by determining the concentration that immobilizes 50% of the organisms (EC50) within 48 hours.

- Test Organism: Neonates of *Daphnia magna* (less than 24 hours old) are used.
- Test Conditions: The test is conducted in a static system under controlled temperature and light conditions.
- Procedure: A series of at least five concentrations of **Oxine-copper** and a control are prepared. A group of daphnids is exposed to each concentration.
- Observations: The number of immobilized daphnids (those unable to swim after gentle agitation) is recorded at 24 and 48 hours.
- Data Analysis: The EC50 is calculated based on the number of immobilized daphnids at 48 hours.

## Algal Growth Inhibition Test (Following OECD Guideline 201)

This test evaluates the effect of a substance on the growth of a selected species of freshwater algae, typically over 72 hours.

- **Test Organism:** An exponentially growing culture of an algal species like *Pseudokirchneriella subcapitata* is used.
- **Test Conditions:** The test is performed in a nutrient-rich medium under constant illumination and temperature.
- **Procedure:** Algal cultures are exposed to a range of at least five concentrations of **Oxine-copper** and a control.
- **Observations:** Algal growth is measured daily by determining cell density or a surrogate parameter like chlorophyll fluorescence.
- **Data Analysis:** The EC50, the concentration that causes a 50% reduction in growth rate or yield compared to the control, is determined.

## Earthworm Acute Toxicity Test (Following OECD Guideline 207)

This test determines the acute toxicity of a substance to earthworms in an artificial soil substrate.

- **Test Organism:** Adult earthworms of the species *Eisenia fetida* are used.
- **Test Conditions:** The test is conducted in an artificial soil mixture with controlled moisture content, temperature, and pH.
- **Procedure:** The test substance is either mixed into the soil or applied to the surface. Earthworms are introduced into the prepared soil.
- **Observations:** Mortality and any behavioral abnormalities are assessed at 7 and 14 days.
- **Data Analysis:** The LC50 at 14 days is calculated.

## Avian Dietary Toxicity Test (Following OECD Guideline 205)

This test is designed to determine the concentration of a test substance in the diet that is lethal to 50% of the test birds (LC50).

- **Test Organism:** Young birds of a species such as the Bobwhite Quail (*Colinus virginianus*) are used.
- **Test Conditions:** Birds are housed in pens under controlled environmental conditions.
- **Procedure:** The test substance is incorporated into the diet at various concentrations. Birds are fed the treated diet for five days, followed by a three-day observation period on a normal diet.
- **Observations:** Mortality, signs of toxicity, body weight, and food consumption are recorded daily.
- **Data Analysis:** The LC50 is calculated based on the mortality data.

## Signaling Pathways and Mechanisms of Toxicity

**Oxine-copper** exerts its toxic effects on non-target organisms through multiple mechanisms at the cellular and molecular level. The primary modes of action involve the chelation of essential metal ions, disruption of enzyme systems, and permeabilization of cellular membranes.<sup>[5]</sup> Recent research, particularly in zebrafish models, has provided more specific insights into the signaling pathways affected.

## Oxidative Stress and Apoptosis Induction

Exposure to **Oxine-copper** has been shown to induce oxidative stress, leading to cellular damage and apoptosis (programmed cell death).<sup>[5]</sup> This process involves the generation of reactive oxygen species (ROS) that overwhelm the antioxidant defense mechanisms of the organism.

Caption: Oxidative stress and apoptosis induction by **Oxine-copper**.

## Neurotoxicity via Acetylcholinesterase Inhibition

**Oxine-copper** has been observed to exhibit neurotoxic effects, in part, through the inhibition of acetylcholinesterase (AChE).<sup>[4]</sup> AChE is a critical enzyme in the nervous system responsible

for breaking down the neurotransmitter acetylcholine. Its inhibition leads to an accumulation of acetylcholine, resulting in overstimulation of nerve cells and subsequent adverse effects.

Caption: Neurotoxicity of **Oxine-copper** via AChE inhibition.

## Experimental Workflow for Ecotoxicological Assessment

A typical workflow for assessing the ecotoxicological profile of a substance like **Oxine-copper** involves a tiered approach, starting with standardized laboratory tests and potentially moving to more complex studies.

Caption: Tiered experimental workflow for ecotoxicological assessment.

## Conclusion

The available data indicate that **Oxine-copper** is highly to very highly toxic to a wide range of aquatic organisms, including fish, invertebrates, and algae.<sup>[1][2]</sup> Its toxicity to terrestrial organisms such as birds and earthworms appears to be lower.<sup>[1][6]</sup> The primary mechanisms of toxicity involve the induction of oxidative stress, neurotoxicity through acetylcholinesterase inhibition, and broader effects stemming from its properties as a metal chelate.<sup>[4][5]</sup> A thorough understanding of these toxicological endpoints and mechanisms is crucial for conducting robust environmental risk assessments and ensuring the safe and responsible use of **Oxine-copper**. Further research into the specific signaling pathways and long-term sublethal effects on a wider variety of non-target species would contribute to a more complete toxicological profile.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Effects on earthworms – Acute toxicity | Pesticide Registration Toolkit | Food and Agriculture Organization of the United Nations [fao.org]
- 2. oecd.org [oecd.org]



- 3. OECD 207: Earthworm Acute Toxicity Test - Aropha [aropha.com]
- 4. oecd.org [oecd.org]
- 5. Toxic effects of oxine-copper on development and behavior in the embryo-larval stages of zebrafish - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. oecd.org [oecd.org]
- To cite this document: BenchChem. [Toxicological Profile of Oxine-copper on Non-target Organisms: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1143693#toxicological-profile-of-oxine-copper-on-non-target-organisms]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)